

# "Sodium pentachlorophenate" physical properties: melting point and appearance

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## Compound of Interest

Compound Name: Sodium pentachlorophenate

Cat. No.: B094111

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## In-Depth Technical Guide: Physical Properties of Sodium Pentachlorophenate

This technical guide provides a comprehensive overview of the key physical properties of **sodium pentachlorophenate**, with a specific focus on its melting point and appearance. The information is intended for researchers, scientists, and professionals in drug development who require precise and reliable data for their work.

### Core Physical Characteristics

**Sodium pentachlorophenate** is an organochlorine compound widely used as a fungicide, herbicide, and disinfectant.<sup>[1][2]</sup> A thorough understanding of its physical properties is crucial for its safe handling, formulation, and environmental assessment.

### Data Summary

The following table summarizes the primary physical properties of **sodium pentachlorophenate** based on available data.

Property	Value	Source(s)
Appearance	White or tan, powdered solid.	[1][2]
White or tan flakes or powder with a characteristic odor.	[3]	
Off-white to pale purple solid.	[4][5]	
Buff-colored crystalline solid/powder.	[6][7][8]	
Melting Point	>300°C	[4][5]
300°C	[7]	
Not less than 300°C	[8]	

## Experimental Protocols

While specific experimental documentation for **sodium pentachlorophenate** is not readily available in the public domain, standard methodologies for determining the melting point and appearance of crystalline solids are well-established.

### Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity.[5][9] The capillary method is a widely accepted technique for this determination.[9]

Methodology:

- **Sample Preparation:** A small amount of the finely powdered, dry sample of **sodium pentachlorophenate** is packed into a thin-walled capillary tube, sealed at one end.[9] The packing should be compact to ensure even heat distribution.
- **Apparatus:** A melting point apparatus, such as a Mel-Temp or a Thiele tube, is used.[9] These devices provide controlled heating of the sample.
- **Heating:** The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a steady and slow rate, typically 1-2°C per minute, as it approaches the expected

melting point.[7][9]

- Observation: The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is the end of the melting range.[9] For a pure substance, this range is typically narrow (0.5-1.0°C).[5][9]

## Assessment of Physical Appearance

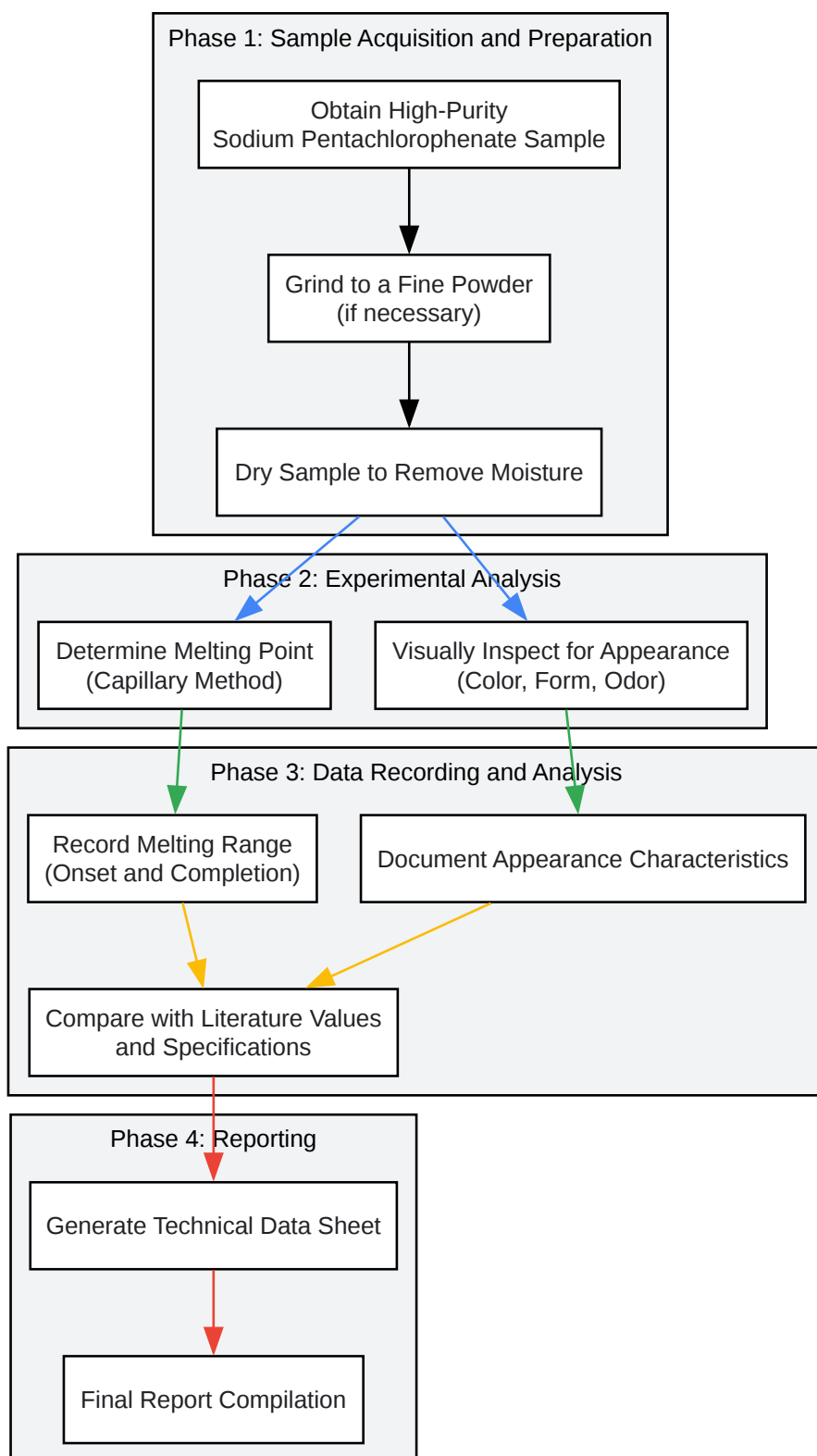
The physical appearance of a chemical substance is determined through visual inspection and comparison with established standards.

Methodology:

- Sample Preparation: A representative sample of **sodium pentachlorophenate** is placed on a clean, white, non-reactive surface, such as a watch glass.
- Illumination: The sample is observed under controlled, neutral lighting conditions to avoid color distortion.
- Visual Inspection: The color, state (e.g., crystalline, powder, flakes), and any characteristic odor are noted.[3]
- Microscopy: For a more detailed analysis of the crystalline structure and morphology, techniques like light microscopy or scanning electron microscopy (SEM) can be employed.

## Logical Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the determination and verification of the physical properties of a chemical compound like **sodium pentachlorophenate**.



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- To cite this document: BenchChem. ["Sodium pentachlorophenate" physical properties: melting point and appearance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094111#sodium-pentachlorophenate-physical-properties-melting-point-and-appearance]

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